

N-Octylzinc Bromide: A Comprehensive Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name:	<i>N-Octylzinc bromide</i>
CAS No.:	131379-13-0
Cat. No.:	B160106

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Octylzinc bromide is an organozinc reagent of significant interest in organic synthesis, particularly in cross-coupling reactions for the formation of carbon-carbon bonds. As with many organometallic compounds, its utility is matched by a distinct set of handling requirements and potential hazards. This guide, compiled for the discerning researcher, offers an in-depth perspective on the material safety data of **N-Octylzinc bromide**. In the frequent absence of a dedicated Material Safety Data Sheet (MSDS) for such in situ or specialized reagents, this document synthesizes critical safety information from its precursors—1-bromooctane and zinc bromide—and the general class of organozinc and related organometallic reagents. The causality behind each safety recommendation is elucidated to empower researchers with not just protocols, but a deep-seated understanding of the principles of safe practice.

I. Hazard Identification and Synthesis Profile

N-Octylzinc bromide is typically prepared from 1-bromooctane and activated zinc metal. The resulting reagent inherits and transforms the hazard profiles of its components.

Inferred GHS Classification

While a specific GHS classification for **N-Octylzinc bromide** is not established, a composite hazard profile can be inferred:

- **Flammable Liquids/Solids:** The solvent used for the synthesis (typically THF or diethyl ether) is highly flammable. The reagent itself may be pyrophoric, igniting spontaneously on contact with air, a common characteristic of organometallic compounds.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Substances which, in contact with water, emit flammable gases:** Organozinc reagents react exothermically with water and other protic sources to release flammable alkanes (octane in this case).[\[4\]](#)[\[5\]](#)
- **Skin Corrosion/Irritation:** Based on the properties of zinc bromide, the reagent is expected to be corrosive to skin and mucous membranes.[\[6\]](#)[\[7\]](#)
- **Serious Eye Damage/Eye Irritation:** Zinc bromide is known to cause severe eye damage.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- **Specific Target Organ Toxicity (Single Exposure):** Inhalation of solvent vapors or aerosols of the reagent may cause respiratory irritation and central nervous system effects.
- **Hazardous to the Aquatic Environment (Acute and Chronic):** Both 1-bromooctane and zinc bromide are toxic to aquatic life with long-lasting effects.[\[6\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

II. Physicochemical and Toxicological Data

Summary

The following tables summarize the key data for the precursors of **N-Octylzinc bromide**, which inform its safe handling.

Table 1: Physicochemical Properties of Precursors

Property	1-Bromooctane	Zinc Bromide
CAS Number	111-83-1	7699-45-8
Molecular Formula	C ₈ H ₁₇ Br	ZnBr ₂
Molecular Weight	193.13 g/mol	225.19 g/mol
Appearance	Colorless to light yellow liquid	White crystalline powder
Boiling Point	201 °C	697 °C
Melting Point	-55 °C	394 °C
Flash Point	78 °C	Not applicable (non-flammable solid)
Solubility	Insoluble in water; soluble in organic solvents	Soluble in water, alcohol, ether

Table 2: Toxicological Profile of Precursors

Hazard	1-Bromooctane	Zinc Bromide
Oral Toxicity	LD50 (dermal, rabbit): 8880 mg/kg[10]	Harmful if swallowed.[6]
Inhalation	May cause respiratory irritation.	Dust may irritate the respiratory tract.
Skin Contact	May cause skin irritation.	Causes severe skin burns.[6] [7][8] May cause an allergic skin reaction.[6]
Eye Contact	May cause eye irritation.	Causes serious eye damage. [6][7][8]
Carcinogenicity	No component is identified as a carcinogen.[9]	No component is identified as a carcinogen.

III. Engineering Controls and Personal Protective Equipment (PPE)

The primary principle for handling **N-Octylzinc bromide** is strict exclusion of air and moisture.
[\[12\]](#)[\[13\]](#)[\[14\]](#)

Engineering Controls: The First Line of Defense

- **Fume Hood:** All manipulations must be conducted in a certified chemical fume hood to manage flammable vapors and potential aerosols.[\[15\]](#)
- **Inert Atmosphere:** A glovebox or Schlenk line is mandatory to provide an inert atmosphere (argon or nitrogen) and prevent contact with air and moisture.[\[4\]](#)[\[16\]](#)
- **Ventilation:** The fume hood should have adequate ventilation. Ensure that eyewash stations and safety showers are readily accessible.[\[17\]](#)

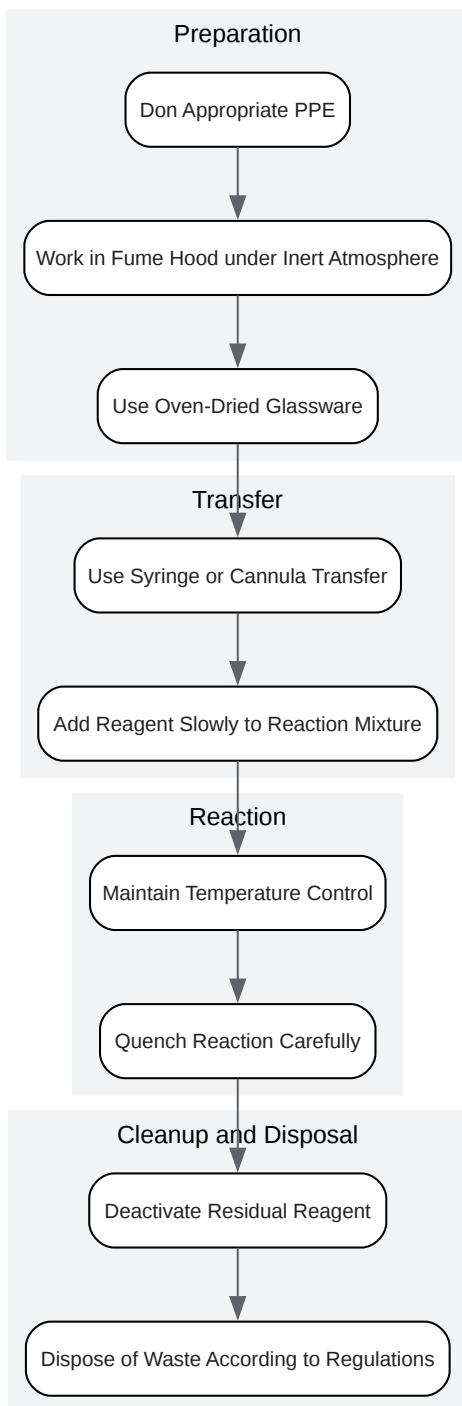
Personal Protective Equipment (PPE): The Essential Barrier

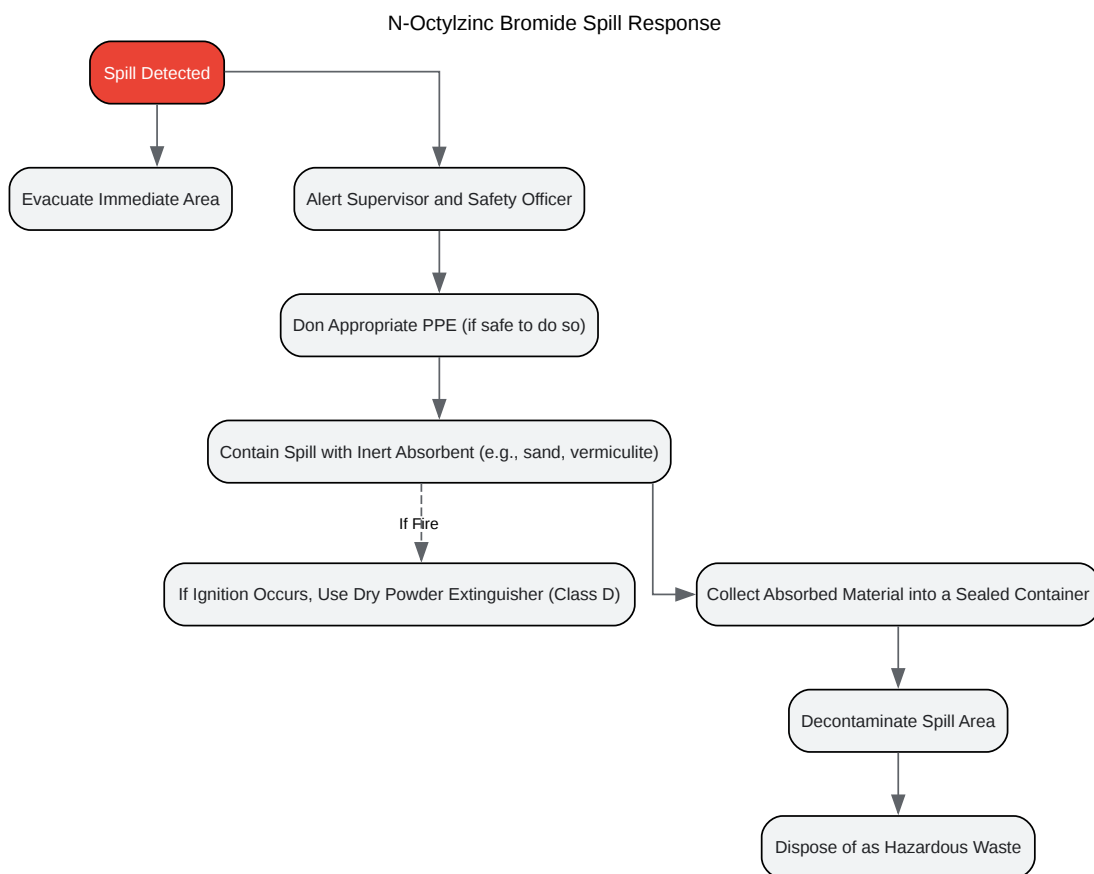
- **Eye and Face Protection:** Chemical safety goggles and a face shield are required.[\[18\]](#)
- **Hand Protection:** Use compatible chemical-resistant gloves (e.g., nitrile or neoprene) and inspect them before each use.[\[17\]](#) For extended contact, consider heavier-duty gloves.
- **Skin and Body Protection:** A flame-resistant lab coat is essential.[\[18\]](#) Long-sleeved clothing and closed-toe shoes are mandatory.[\[17\]](#)
- **Respiratory Protection:** If there is a risk of aerosol generation and engineering controls are insufficient, a respirator with an appropriate cartridge may be necessary.

IV. Safe Handling, Storage, and Experimental Protocols

Workflow for Safe Handling of N-Octylzinc Bromide

Safe Handling Workflow for N-Octylzinc Bromide





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Sources

- [1. acs.org](https://acs.org) [acs.org]
- [2. chemistry.stackexchange.com](https://chemistry.stackexchange.com) [chemistry.stackexchange.com]
- [3. echemi.com](https://echemi.com) [echemi.com]
- [4. artscimedia.case.edu](https://artscimedia.case.edu) [artscimedia.case.edu]
- [5. researchgate.net](https://researchgate.net) [researchgate.net]
- [6. cdhfinechemical.com](https://cdhfinechemical.com) [cdhfinechemical.com]
- [7. fishersci.com](https://fishersci.com) [fishersci.com]
- [8. shop.chemsupply.com.au](https://shop.chemsupply.com.au) [shop.chemsupply.com.au]
- [9. sigmaaldrich.cn](https://sigmaaldrich.cn) [sigmaaldrich.cn]
- [10. merckmillipore.com](https://merckmillipore.com) [merckmillipore.com]
- [11. cdhfinechemical.com](https://cdhfinechemical.com) [cdhfinechemical.com]
- [12. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [13. Organozinc chemistry - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [14. Organozinc compounds | PPTX](https://slideshare.net) [slideshare.net]
- [15. solubilityofthings.com](https://solubilityofthings.com) [solubilityofthings.com]
- [16. eprints.whiterose.ac.uk](https://eprints.whiterose.ac.uk) [eprints.whiterose.ac.uk]
- [17. fishersci.co.uk](https://fishersci.co.uk) [fishersci.co.uk]
- [18. ehs.princeton.edu](https://ehs.princeton.edu) [ehs.princeton.edu]
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